

Application Notes and Protocols for Doping GeSn Semiconductors

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Compound of Interest

Compound Name: Germanium;tin

Cat. No.: B14723196

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Audience: Researchers and scientists in semiconductor materials and device fabrication.

Introduction

Germanium-Tin (GeSn) alloys have emerged as promising materials for next-generation electronic and optoelectronic devices due to their tunable direct bandgap and compatibility with silicon-based CMOS technology.[1][2][3] Effective doping is crucial for fabricating high-performance GeSn devices, as it allows for the modulation of electrical properties and the formation of p-n junctions, which are the building blocks of transistors, photodetectors, and lasers.[2][3]

This document provides detailed protocols and data for the two primary methods of doping GeSn alloys: in-situ doping during epitaxial growth and ex-situ doping via ion implantation.[2][4]

P-Type Doping of GeSn

P-type doping in GeSn is typically achieved by introducing Group III elements, such as Boron (B), into the GeSn lattice. This creates an abundance of holes, increasing p-type conductivity.

In-situ P-Type Doping using Diborane (B₂H₆) in CVD

In-situ doping is an attractive method as it incorporates dopants during the crystal growth process, enabling high doping efficiency at low temperatures.[2] Diborane (B_2H_6) is the most common precursor for Boron doping in Chemical Vapor Deposition (CVD).

Experimental Protocol: In-situ Boron Doping

This protocol describes the growth of Boron-doped GeSn layers on a Ge virtual substrate using a production-compatible Reduced Pressure CVD (RPCVD) system.

- Substrate Preparation: Start with a Ge virtual substrate grown on a 300 mm Si(001) wafer.
- Precursor Gases:
 - Germanium precursor: Germane (GeH_4) or Digermane (Ge_2H_6).
 - Tin precursor: Tin tetrachloride ($SnCl_4$).
 - Boron precursor: Diborane (B_2H_6), typically diluted in H_2 .
 - Carrier gas: Hydrogen (H_2).
- Growth Conditions:
 - Growth Temperature: Low temperatures ($< 400^\circ C$) are essential to prevent Sn segregation.[2] A typical range is $340-380^\circ C$.
 - Pressure: Maintain a reactor pressure of approximately 100 Torr.[5]
 - Gas Flow Rates:
 - The partial pressure of B_2H_6 is varied to control the boron concentration in the film. Increasing the B_2H_6 partial pressure generally leads to higher active doping concentrations.[6]
 - Note: High B_2H_6 flow rates can reduce the Sn incorporation rate.[6]
- Growth Procedure:

- Load the substrate into the RPCVD chamber.
- Heat the substrate to the desired growth temperature under H₂ flow.
- Introduce the GeH₄ (or Ge₂H₆) and SnCl₄ precursors to initiate GeSn growth.
- Introduce the B₂H₆ precursor simultaneously to incorporate Boron into the growing film.
- Continue the growth until the desired layer thickness is achieved.
- Terminate the precursor flows and cool down the reactor under an H₂ atmosphere.

Quantitative Data: In-situ Boron Doping

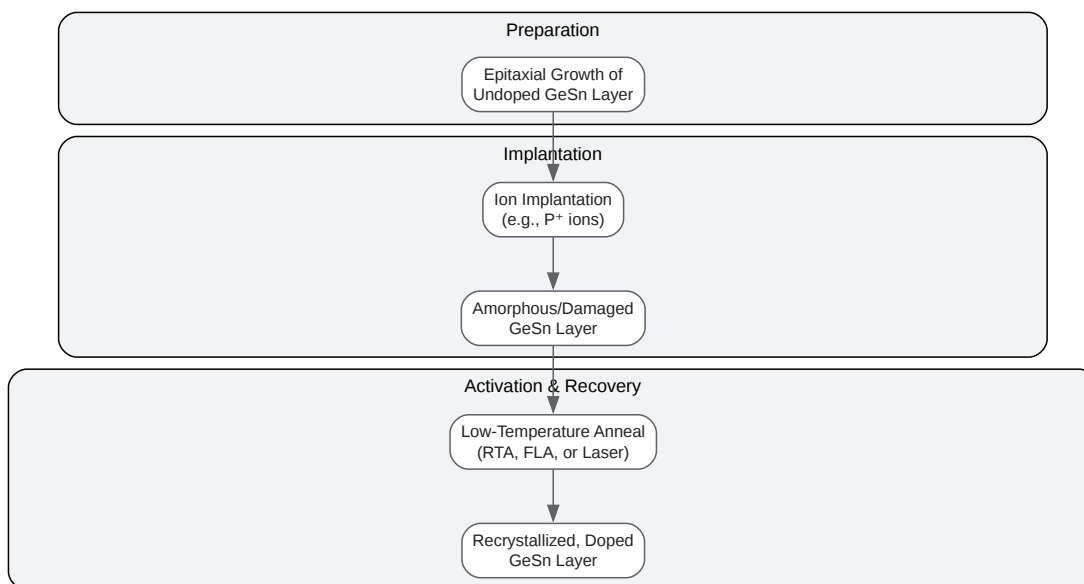
The following table summarizes representative data for in-situ Boron-doped GeSn films.

Sn Content (at.%)	Dopant Precursor	Growth Temp. (°C)	Active Hole Concentration (cm ⁻³)	Resistivity (Ω·cm)	Reference
1.0	B ₂ H ₆	< 400	3.2 x 10 ²⁰	-	[6]
8.0	B ₂ H ₆	~350	~2.5 x 10 ¹⁹	-	[7]
6.5	B ₂ H ₆	349	Up to ~10 ²⁰	-	[5]

Workflow Diagram: In-situ P-Type Doping via CVD







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